

Essential Safety and Disposal Guidance for BIBF 1202-13C,d3

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Compound of Interest

Compound Name: BIBF 1202-13C,d3

Cat. No.: B12402904

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Researchers and laboratory personnel must handle and dispose of **BIBF 1202-13C,d3** with care, assuming it carries similar hazards to its parent compound, Nintedanib (BIBF 1120). While specific disposal procedures for **BIBF 1202-13C,d3** are not readily available, the following guidelines are based on the safety data for Nintedanib and general best practices for hazardous chemical waste management.

Hazard and Safety Summary

BIBF 1202-13C,d3 should be handled as a hazardous substance. The parent compound, Nintedanib, is classified with significant health risks.[1][2] All personnel must wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1] Work should be conducted in a well-ventilated area or a chemical fume hood.[1]

Hazard Classification	Precautionary Statement
Acute Toxicity - Oral (Category 3)[2]	Toxic if swallowed.[2]
Reproductive Toxicity (Category 1B/2)[1][2]	May damage fertility or the unborn child.[1][2]
Specific Target Organ Toxicity, Repeated Exposure (Category 1/2)[1][2]	May cause damage to organs through prolonged or repeated exposure.[1][2]
Serious Eye Damage (Category 1)[2]	Causes serious eye damage.[2]
Skin Irritation (Category 2)[2]	Causes skin irritation.[2]

Step-by-Step Disposal Procedure

The following procedure provides a general framework for the safe disposal of **BIBF 1202-13C,d3** waste. Always adhere to your institution's and local regulations for hazardous waste disposal.

- Segregation of Waste:
 - Isolate all waste materials contaminated with **BIBF 1202-13C,d3**, including unused product, solutions, contaminated consumables (e.g., pipette tips, vials, gloves), and cleaning materials.
 - Do not mix this waste with non-hazardous or other types of chemical waste unless specifically permitted by your institution's waste management plan.
- Waste Containerization:
 - Use a designated, leak-proof, and clearly labeled hazardous waste container.
 - The label should include "Hazardous Waste," the chemical name "**BIBF 1202-13C,d3**," and appropriate hazard symbols (e.g., skull and crossbones, health hazard).
- Handling and Storage of Waste:
 - Minimize the generation of dust or aerosols during handling.
 - Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, until it is collected by trained waste management personnel.
- Decontamination:
 - Decontaminate all surfaces and equipment that may have come into contact with **BIBF 1202-13C,d3** using an appropriate cleaning agent.
 - Dispose of all cleaning materials as hazardous waste.
- Disposal Method:

- The final disposal method must comply with all local, state, and federal regulations.
- Commonly accepted methods for this type of waste include high-temperature incineration by a licensed hazardous waste disposal facility.
- Do not dispose of **BIBF 1202-13C,d3** down the drain or in the regular trash.[1][2]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **BIBF 1202-13C,d3**.

Caption: Workflow for the safe disposal of **BIBF 1202-13C,d3**.

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